Spectroscopic Data Guide: 6-Bromo-3-methoxy-1H-indazole

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Compound of Interest

Compound Name:	*6-Bromo-3-methoxy-1H-indazole*
CAS No.:	*938062-38-5*
Cat. No.:	*B1443338*

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Chemical Identity & Profile

Property	Detail
Systematic Name	6-Bromo-3-methoxy-1H-indazole
CAS Number	938062-38-5
Molecular Formula	$C_8H_7BrN_2O$
Molecular Weight	227.06 g/mol
Isotopic Pattern	1:1 ratio for $[M]^+$ and $[M+2]^+$ ($^{79}Br/^{81}Br$ signature)
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in CH_2Cl_2

Synthesis & Isolation Protocol

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Context: To obtain reliable spectroscopic data, the purity of the sample is paramount. The most robust route avoids N-alkylation mixtures by utilizing a nucleophilic aromatic substitution (

) on a 3-nitro intermediate.

Optimized Synthetic Workflow

- Nitration: 6-Bromo-1H-indazole is nitrated (HNO_3/H_2SO_4) to yield 6-bromo-3-nitro-1H-indazole.
- Methoxylation (

  ): The nitro group is displaced by methoxide (NaOMe/MeOH) under reflux. This regioselectively installs the oxygen at C3 without competing N-methylation.

Process Flow Diagram



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Figure 1: Regioselective synthesis via nitro-displacement, ensuring high purity for spectral analysis.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

(Reference:

2.50 ppm).[1]

H NMR Assignments

The 3-methoxy substituent introduces a characteristic singlet and influences the chemical shifts of the benzenoid ring protons via resonance donation.

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Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
12.50	br s	1H	-	NH (N1)	Exchangeable proton; broad due to H-bonding/tautomerism.
7.75	d	1H	8.8	H4	Peri-position to C3-OMe; deshielded by anisotropy.
7.68	d	1H	1.5	H7	Adjacent to N1; meta-coupling to H5.
7.18	dd	1H	8.8, 1.5	H5	Ortho to H4, meta to H7. Shielded relative to H4.
3.98	s	3H	-	OCH_3	Characteristic methoxy singlet; diagnostic for O-alkylation.

C NMR Assignments

Solvent: DMSO-

(Reference:

39.5 ppm).[1][2]

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Shift (, ppm)	Assignment	Note
158.5	C3 (C-OMe)	Highly deshielded due to direct oxygen attachment and C=N character.
142.1	C7a	Bridgehead carbon adjacent to N1.
123.5	C6 (C-Br)	Ipso-carbon bearing Bromine.
122.0	H4	
119.8	H5	
113.5	C3a	Bridgehead carbon.
110.2	H7	
56.2	OCH_3	Typical methoxy carbon shift.

B. Mass Spectrometry (MS)

Method: LC-MS (ESI+).

- Parent Ion ( ):
  - m/z 227.0 (Br isotope)
  - m/z 229.0 (Br isotope)
- Pattern: A distinct 1:1 doublet intensity ratio confirms the presence of a single bromine atom.
- Fragmentation: Loss of methyl radical (

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) may be observed, generating the [6-bromo-indazol-3-one] radical cation.

C. Infrared (IR) Spectroscopy

Medium: KBr Pellet or ATR.

- 3150–3250 cm^{-1}: N-H stretching (Broad, indicative of hydrogen bonded indazole N-H).
- 1615–1625 cm^{-1}: C=N stretching (Indazole ring).
- 1240–1260 cm^{-1}: C-O-C asymmetric stretching (Aryl alkyl ether). Crucial for distinguishing from the C=O stretch (~1680 cm^{-1}) of the tautomeric indazol-3-one.

Structural Elucidation Logic

Distinguishing O-Methylation vs. N-Methylation

A common synthetic pitfall is the formation of 1-methyl-indazol-3-one or 2-methyl-indazol-3-one (keto tautomers) instead of the desired 3-methoxy-indazole.

Diagnostic Check:

- C NMR: The C3 carbon in 3-methoxy derivatives appears at ~158-160 ppm. In 3-oxo (keto) derivatives, the carbonyl carbon is typically further downfield at ~165-170 ppm.
- H NMR: The N-Me group (if formed) typically resonates at

  3.4–3.6 ppm, whereas the O-Me group resonates at

  3.9–4.1 ppm.
- IR: Absence of a strong carbonyl band at >1650 cm^{-1} confirms the O-alkylated structure.

Tautomeric Equilibrium

In solution (DMSO), the 1H-tautomer is the dominant species over the 2H-tautomer for 3-methoxyindazoles.



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Figure 2: Tautomeric equilibrium favoring the 1H-form, stabilized by the aromaticity of the benzene ring.

References

- Synthesis via Nitro-Displacement
  - Patent: "6-bromo-3-methoxy-1-phenyl-1H-indazole and synthetic method."[3] CN113307773A. (2021). Describes the conversion of 6-bromo-3-nitroindazole to 6-bromo-3-methoxyindazole using Sodium Methoxide.
- Indazole Spectroscopic Data & Numbering
  - Journal: "C3-Indazole Functionalization: A Review." Chimica Oggi - Chemistry Today. (2014). Provides comparative NMR shifts for 3-substituted indazoles.
- General Characterization of 3-Methoxyindazoles
  - Database: PubChem Compound Summary for CID 519581 (3-Methoxy-1H-indazole). Used as the base scaffold for shift prediction.

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- 2. application.wiley-vch.de [application.wiley-vch.de]
- 3. CN113307773A - 6-bromo-3-methoxy-1-phenyl-1H-indazole and synthetic method and application thereof - Google Patents [patents.google.com]
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